

An In-depth Technical Guide to the Thermal Properties of Hexadecanenitrile

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Compound of Interest

Compound Name: Hexadecanenitrile

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This technical guide provides a comprehensive overview of the thermal properties of **Hexadecanenitrile**, specifically its melting and boiling points. This document details the experimentally determined values for these properties, outlines the methodologies used for their measurement, and presents a visual representation of the general experimental workflow.

Introduction to Hexadecanenitrile

Hexadecanenitrile, also known as palmitonitrile or 1-cyanopentadecane, is a long-chain aliphatic nitrile. Its molecular formula is $C_{16}H_{31}N$. The thermal characteristics of this compound are crucial for its handling, storage, and application in various research and development settings, including its potential use as an intermediate in the synthesis of pharmaceuticals and other organic compounds.

Thermal Properties of Hexadecanenitrile

The melting and boiling points of **Hexadecanenitrile** have been determined and are summarized in the table below. These values represent the temperatures at which it transitions from a solid to a liquid and from a liquid to a gas, respectively, under specified pressures.

Table 1: Thermal Properties of **Hexadecanenitrile**

Property	Value	Conditions
Melting Point	31-31.5 °C	Standard Pressure
Boiling Point	333-333.05 °C	Standard Pressure (760 mmHg)
Boiling Point	120 °C	Reduced Pressure (0.1 Torr)

Data sourced from various chemical databases and literature.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Experimental Protocols for Thermal Analysis

The determination of accurate melting and boiling points is fundamental in chemical analysis. The following are detailed methodologies for the key experiments cited in the determination of the thermal properties of **Hexadecanenitrile**.

The capillary method is a common and reliable technique for determining the melting point of a solid organic compound.[\[1\]](#)[\[2\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar) or a Thiele tube
- Capillary tubes (sealed at one end)
- Thermometer
- Heating medium (oil bath for Thiele tube)
- Sample of **Hexadecanenitrile**

Procedure:

- Sample Preparation: A small amount of finely powdered, dry **Hexadecanenitrile** is introduced into the open end of a capillary tube. The tube is then tapped gently to pack the sample into a dense column at the sealed end, typically 2-3 mm in height.

- **Apparatus Setup (Mel-Temp):** The capillary tube is placed in the heating block of the melting point apparatus. A thermometer is positioned to accurately measure the temperature of the block.
- **Apparatus Setup (Thiele Tube):** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then immersed in the oil within the Thiele tube, with the heating oil level below the point of attachment to prevent the sample from falling.
- **Heating:** The apparatus is heated at a steady and slow rate, approximately 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range. For a pure substance like **Hexadecanenitrile**, this range should be narrow.

The Thiele tube method is a micro-scale technique suitable for determining the boiling point of a small amount of liquid.[6]

Apparatus:

- Thiele tube
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Thermometer
- Heating medium (mineral oil)
- Sample of **Hexadecanenitrile**

Procedure:

- **Sample Preparation:** A small amount of **Hexadecanenitrile** is placed in the small test tube. A capillary tube, sealed at one end, is inverted and placed (open end down) into the liquid in

the test tube.

- **Apparatus Setup:** The test tube is attached to a thermometer with the sample level with the thermometer bulb. This assembly is then placed in the Thiele tube containing mineral oil.
- **Heating:** The side arm of the Thiele tube is gently heated, which creates convection currents that ensure uniform heating of the oil bath.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube. Heating is continued until a steady stream of bubbles is observed.
- **Recording the Boiling Point:** The heat source is then removed. The liquid will begin to cool, and the stream of bubbles will slow down and eventually stop. The temperature at which the liquid is drawn back into the capillary tube is the boiling point of the sample. This is the point where the vapor pressure of the liquid equals the atmospheric pressure.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of the thermal properties of a chemical compound like **Hexadecanenitrile**.

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